

Diethyl sec-butylethylmalonate molecular weight and formula

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Compound of Interest

Compound Name: Diethyl sec-butylethylmalonate

Cat. No.: B054290

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An In-depth Technical Guide on Diethyl sec-butylethylmalonate

For researchers, scientists, and drug development professionals, a precise understanding of a compound's fundamental properties is critical. This document provides the core physicochemical data for **Diethyl sec-butylethylmalonate**.

Physicochemical Data

The molecular formula and molecular weight are essential for a variety of experimental and theoretical applications, from reaction stoichiometry to computational modeling. The table below summarizes these key quantitative data points for **Diethyl sec-butylethylmalonate**.

Property	Value
Molecular Formula	C ₁₃ H ₂₄ O ₄ [1] [2]
Molecular Weight	244.33 g/mol [1]
CAS Number	76-71-1 [1] [2]

It is important to distinguish **Diethyl sec-butylethylmalonate** from a similar compound, Diethyl sec-butylmalonate, which has a different molecular formula (C₁₁H₂₀O₄) and molecular weight (216.28 g/mol)[\[3\]](#)[\[4\]](#)[\[5\]](#).

Logical Relationship Diagram

The following diagram illustrates the relationship between the compound name and its fundamental molecular properties.

Core Properties of **Diethyl sec-butylethylmalonate**

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